

# In-Depth Technical Guide: Boc-cyclohexyl-D-Ala-OH

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## Compound of Interest

Compound Name: *Boc--cyclohexyl-D-Ala-OH*

Cat. No.: *B15249362*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available data and applications of N-tert-butyloxycarbonyl-D-3-cyclohexylalanine (Boc-cyclohexyl-D-Ala-OH). While specific quantitative solubility data for this compound is not readily available in public literature, this document compiles its known physical and chemical properties, qualitative solubility information for related compounds, a general experimental protocol for solubility determination, and its primary application in Solid Phase Peptide Synthesis (SPPS).

## Core Properties of Boc-cyclohexyl-D-Ala-OH

Boc-cyclohexyl-D-Ala-OH is a synthetic amino acid derivative widely utilized in peptide synthesis. The presence of the tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group and the cyclohexyl group on the side chain imparts specific characteristics to the molecule, notably enhancing its hydrophobic nature.<sup>[1][2]</sup> This hydrophobicity can influence the folding, stability, and bioavailability of the peptides into which it is incorporated.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of Boc-cyclohexyl-D-Ala-OH

Property	Value	Reference(s)
Synonyms	Boc-D-Cha-OH, Boc-3-cyclohexyl-D-alanine	[1]
CAS Number	127095-92-5	[1]
Molecular Formula	C <sub>14</sub> H <sub>25</sub> NO <sub>4</sub>	[1]
Molecular Weight	271.2 g/mol	[1]
Appearance	White or off-white solid	[1]
Purity	≥ 99% (Chiral HPLC)	[1]
Optical Rotation	+15.1° (c=2% in Acetic Acid)	[1]
Storage Conditions	0-8 °C	[1]

## Solubility Data

Quantitative solubility data for Boc-cyclohexyl-D-Ala-OH in various solvents is not extensively documented in publicly accessible literature. However, the chemical structure provides insight into its likely solubility characteristics. The cyclohexyl side chain and the Boc protecting group contribute to its hydrophobicity, suggesting good solubility in many organic solvents.[1][2]

General statements from suppliers indicate that the incorporation of a Boc group can enhance stability and solubility.[2] For comparison, qualitative solubility data for other Boc-protected amino acids are summarized below.

Table 2: Qualitative Solubility of Boc-cyclohexyl-D-Ala-OH and Related Compounds

Compound	Solvent(s)	Solubility Description	Reference(s)
Boc-cyclohexyl-D-Ala-OH	Not specified	Generally described as having improved solubility and stability due to the Boc and cyclohexyl groups.	[1]
Boc-D-Ala-OH	Water, 1% Acetic Acid	Soluble	[3]
Boc-Ala-OH	DMF	Clearly soluble (1 mmole in 2 ml)	

## Experimental Protocols

### General Protocol for Solubility Determination

While specific experimental data for Boc-cyclohexyl-D-Ala-OH is unavailable, a general gravimetric method can be employed to determine its solubility in various solvents.

Objective: To determine the saturation solubility of Boc-cyclohexyl-D-Ala-OH in a given solvent at a specific temperature.

Materials:

- Boc-cyclohexyl-D-Ala-OH
- Selected solvents (e.g., water, methanol, ethanol, dichloromethane (DCM), dimethylformamide (DMF), acetone)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Vials with screw caps
- Centrifuge

- Pipettes
- Drying oven or vacuum desiccator

#### Procedure:

- **Sample Preparation:** Add an excess amount of Boc-cyclohexyl-D-Ala-OH to a pre-weighed vial.
- **Solvent Addition:** Add a known volume or mass of the desired solvent to the vial.
- **Equilibration:** Tightly cap the vial and place it in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.
- **Phase Separation:** After equilibration, centrifuge the vial to separate the undissolved solid from the saturated solution.
- **Sample Extraction:** Carefully pipette a known volume of the clear supernatant into a pre-weighed drying vessel.
- **Solvent Evaporation:** Evaporate the solvent from the drying vessel using a drying oven or a vacuum desiccator until a constant weight is achieved.
- **Calculation:** The solubility can be calculated in terms of mass per volume (e.g., mg/mL) or mole fraction using the mass of the dissolved solid and the volume of the solvent used.

## Application in Solid-Phase Peptide Synthesis (SPPS)

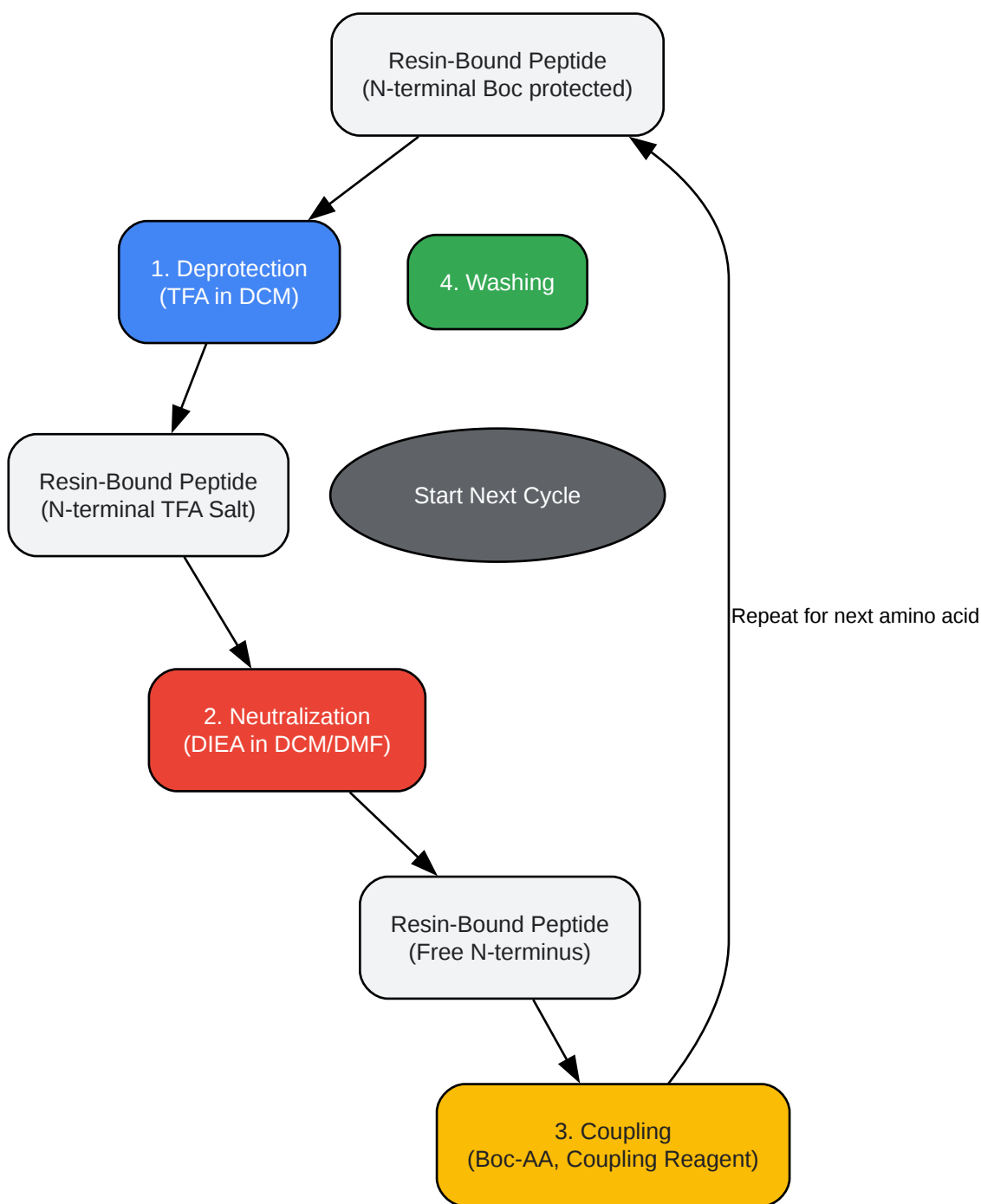
Boc-cyclohexyl-D-Ala-OH is a key building block in Boc-based Solid-Phase Peptide Synthesis (SPPS).<sup>[1]</sup> SPPS is a widely used method for the chemical synthesis of peptides on a solid support (resin).<sup>[4][5]</sup> The Boc group serves as a temporary protecting group for the N-terminus of the amino acid.<sup>[6][7]</sup>

The general workflow for incorporating a Boc-protected amino acid like Boc-cyclohexyl-D-Ala-OH into a growing peptide chain during SPPS is as follows:

- Deprotection: The N-terminal Boc group of the resin-bound peptide is removed, typically using an acid such as trifluoroacetic acid (TFA) in a solvent like dichloromethane (DCM).[8]  
[9]
- Neutralization: The resulting ammonium salt is neutralized with a base, such as diisopropylethylamine (DIEA), to yield a free amine.[7]
- Coupling: The next Boc-protected amino acid in the sequence (e.g., Boc-cyclohexyl-D-Ala-OH) is activated and coupled to the free amine of the resin-bound peptide. Common coupling reagents include carbodiimides like N,N'-dicyclohexylcarbodiimide (DCC) or uronium/aminium salts like HBTU.[4][10]
- Washing: The resin is thoroughly washed to remove excess reagents and byproducts.[6]

This cycle is repeated until the desired peptide sequence is assembled. Finally, the completed peptide is cleaved from the resin, and all side-chain protecting groups are removed, typically with a strong acid like hydrogen fluoride (HF).[8]

## Visualizations



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